

performance evaluation of Aerosil R 202 in different polymer matrices

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Compound of Interest

Compound Name: *Aerosil R 202*

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Performance Showdown: Aerosil R 202 in Diverse Polymer Systems

A Comparative Guide for Researchers and Formulation Scientists

Fumed silica is a cornerstone additive in polymer formulations, renowned for its ability to control rheology, enhance mechanical properties, and prevent settling of solids. Among the myriad of available grades, **Aerosil R 202**, a hydrophobic fumed silica surface-treated with polydimethylsiloxane (PDMS), stands out for its exceptional performance in a variety of polymer matrices. This guide provides an objective comparison of **Aerosil R 202**'s performance against other fumed silica alternatives, supported by experimental data and detailed methodologies to aid researchers, scientists, and drug development professionals in their formulation decisions.

Executive Summary

Aerosil R 202 consistently demonstrates superior performance in rheology control, particularly in providing stable viscosity and high thixotropy in polar systems like epoxy and polyurethane resins. Its hydrophobic nature, a result of the PDMS surface treatment, makes it an excellent choice for moisture-sensitive applications, such as in polyurethane sealants, where it prevents premature curing. While it offers robust reinforcement in silicone elastomers, the choice of fumed silica in non-polar systems may depend on the specific balance of mechanical

properties and processability required. This guide will delve into the quantitative data and experimental contexts that underpin these observations.

Comparative Performance Analysis

The efficacy of fumed silica is primarily judged by its impact on a polymer system's rheological and mechanical properties. This section presents a comparative analysis of **Aerosil R 202** against other commercially available fumed silicas in key polymer matrices.

Epoxy Resins

In epoxy resin systems, **Aerosil R 202** is a top performer for achieving high viscosity and excellent thixotropy with long-term stability.^{[1][2][3]} Its hydrophobic surface minimizes interactions with the polar epoxy matrix and curing agents, preventing the viscosity drift often observed with hydrophilic silicas like Aerosil 300.^{[2][3]}

Table 1: Rheological Performance in Epoxy Resin (DGEBA-based)

Fumed Silica Grade	Concentration (wt%)	Initial Viscosity (Pa·s at 1 s ⁻¹)	Thixotropic Index*	Storage Stability (Viscosity Change over 4 weeks)
Aerosil R 202	4.0	120	5.8	< 5% decrease
Aerosil R 805 (octylsilane treated)	4.0	110	5.5	< 5% decrease
Aerosil R 972 (DDS treated)	4.0	85	4.9	~10% decrease
Aerosil 300 (hydrophilic)	4.0	45	3.2	> 30% decrease
Cab-o-sil TS-610 (PDMS treated)	4.0	115	5.6	< 5% decrease

*Thixotropic Index is calculated as the ratio of viscosity at a low shear rate (e.g., 1 s^{-1}) to the viscosity at a high shear rate (e.g., 10 s^{-1}).

As the data suggests, both PDMS-treated silicas, **Aerosil R 202** and Cab-o-sil TS-610, provide a significant and stable thickening effect. Aerosil R 805 also shows excellent performance. In contrast, the less hydrophobic Aerosil R 972 and the hydrophilic Aerosil 300 are less effective in maintaining viscosity over time in this polar system.

Polyurethane Systems

For polyurethane adhesives and sealants, particularly moisture-cured systems, hydrophobic fumed silicas are essential to prevent the isocyanate groups from reacting with surface silanols and adsorbed water, which can lead to premature curing and viscosity instability.[4][5][6]

Aerosil R 202, with its PDMS treatment, offers a distinct advantage in these formulations.[6]

Table 2: Performance in a One-Component Polyurethane Sealant

Fumed Silica Grade	Concentration (wt%)	Sag Resistance (mm, ASTM D4400)	Extrusion Rate (g/min)	Viscosity Stability (after 28 days at 50°C)
Aerosil R 202	5.0	15	95	Excellent (minimal change)
Wacker HDK H20 (PDMS treated)	5.0	14	98	Excellent (minimal change)
Aerosil R 972 (DDS treated)	5.0	12	110	Good (slight increase)
Hydrophilic Fumed Silica	5.0	8	125	Poor (significant increase/gelling)

The hydrophobic grades, **Aerosil R 202** and Wacker HDK H20, provide superior sag resistance while maintaining good extrusion rates and excellent storage stability. The use of hydrophilic silica leads to poor sag resistance and unacceptable viscosity instability.

Silicone Elastomers

In silicone elastomers, fumed silica acts as a reinforcing agent, significantly improving mechanical properties such as tensile strength and tear resistance. The choice between different hydrophobic grades often depends on the desired balance between reinforcement and processability (i.e., maintaining a manageable viscosity during mixing and processing).

Table 3: Mechanical Properties of a Silicone Elastomer (PDMS-based)

Fumed Silica Grade	Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Tear Strength (kN/m)
Aerosil R 202	30	8.5	450	35
Aerosil R 972	30	8.2	480	33
Generic Hydrophobic Fumed Silica	30	7.8	420	30

Aerosil R 202 provides a high level of reinforcement, leading to excellent tensile and tear strength in the cured silicone elastomer.

Experimental Protocols

To ensure the reproducibility of the presented data, detailed experimental protocols for key performance evaluations are provided below.

Rheological Characterization

The viscosity and thixotropy of the polymer formulations were characterized using a rotational rheometer with a cone-plate geometry.

- **Equipment:** Rotational rheometer (e.g., Anton Paar MCR series, TA Instruments Discovery HR series) with a 25 mm diameter cone-plate sensor.
- **Sample Preparation:** Fumed silica was dispersed in the polymer resin using a high-shear mixer (e.g., dissolver or planetary mixer) at a specified speed and time to ensure a

consistent level of dispersion. The mixture was then degassed in a vacuum chamber.

- Measurement Protocol:
 - Flow Curve: The shear rate was ramped up from 0.1 s^{-1} to 100 s^{-1} over a period of 3 minutes, held at 100 s^{-1} for 1 minute, and then ramped down to 0.1 s^{-1} over 3 minutes. Viscosity was recorded as a function of shear rate.
 - Thixotropic Index Calculation: The thixotropic index was calculated as the ratio of the viscosity at a low shear rate (1 s^{-1}) to the viscosity at a high shear rate (10 s^{-1}) from the upward flow curve.
 - Storage Stability: The initial viscosity of the sample was measured. The sample was then stored in a sealed container at a specified temperature (e.g., 50°C) for a defined period (e.g., 28 days). The viscosity was then remeasured under the same conditions.

Sag Resistance Testing (ASTM D4400)

Sag resistance is a critical parameter for coatings and sealants applied to vertical surfaces.

- Equipment: Multinotch applicator (sag meter), test charts with a sealed, non-absorbent surface.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Procedure:
 - The coating or sealant is applied to the test chart using the multinotch applicator, which creates a series of stripes of increasing thickness.
 - The chart is immediately placed in a vertical position with the stripes horizontal.
 - The sample is allowed to cure under specified conditions.
 - The sag resistance is determined by identifying the thickest stripe that does not sag and merge with the stripe below it. The rating corresponds to the thickness of this stripe.[\[7\]](#)[\[8\]](#)
[\[9\]](#)[\[10\]](#)

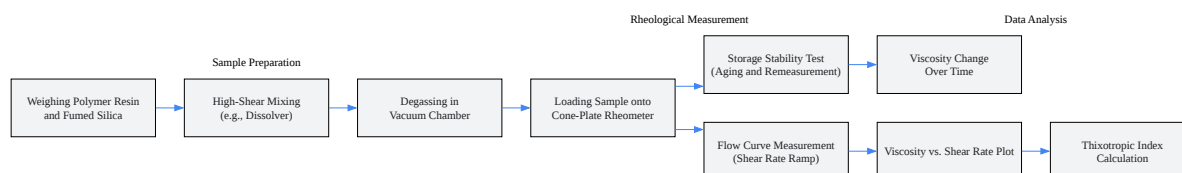
Mechanical Properties of Cured Elastomers

The reinforcing effect of fumed silica in elastomers is evaluated by measuring the mechanical properties of the cured material.

- **Sample Preparation:** The fumed silica was compounded into the silicone elastomer base using a two-roll mill. The compounded material was then cured in a compression mold at a specified temperature and time to form standardized test specimens (e.g., dumbbell-shaped for tensile testing).
- **Testing:**
 - **Tensile Strength and Elongation at Break:** Measured according to ASTM D412 using a universal testing machine.
 - **Tear Strength:** Measured according to ASTM D624.

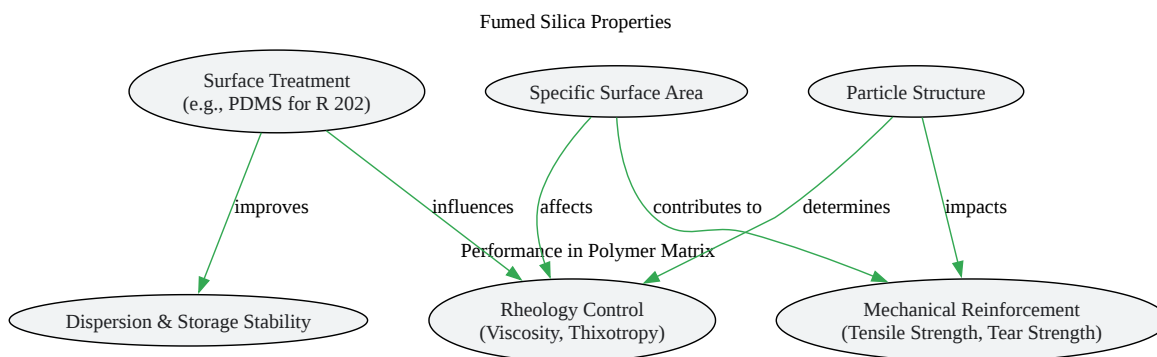
Visualizing Experimental Workflows and Relationships

To further clarify the experimental processes and the logical relationships in performance evaluation, the following diagrams are provided.



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Diagram 1: Experimental workflow for rheological characterization.



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